

# Standard Operating Procedure: Handling Creatine in a Laboratory Setting

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Compound of Interest		
Compound Name:	Creatine	
Cat. No.:	B1669601	Get Quote

This document provides essential safety and logistical information for the handling, storage, and disposal of **creatine** in a research environment. Adherence to these guidelines is critical to ensure the safety of laboratory personnel and to maintain the integrity of the product.

## **Hazard Identification and Risk Assessment**

While some safety data sheets (SDS) for dilute **creatine** solutions may not classify it as hazardous, pure **creatine** monohydrate powder is associated with specific risks.[1][2] According to multiple safety data sheets, **creatine** monohydrate is considered a hazardous substance under OSHA 29 CFR 1910.1200 and can cause skin, eye, and respiratory irritation. [3][4][5]

#### Summary of Hazards:

Hazard Classification	GHS Hazard Statement	Description
Skin Irritation (Category 2)	H315	Causes skin irritation.[3][4]
Eye Irritation (Category 2)	H319	Causes serious eye irritation. [3][4]

| Specific Target Organ Toxicity - Single Exposure (Category 3) | H335 | May cause respiratory irritation.[3] |



## **Personal Protective Equipment (PPE)**

Appropriate PPE must be worn at all times when handling **creatine** powder to mitigate the risks of exposure.[6]

Required Personal Protective Equipment:

Area of Protection	Required PPE	Specifications
Eyes/Face	Safety Glasses or Chemical Splash Goggles	Must have side shields.[7] [8] Goggles are required if there is a splash hazard.[7] [9]
Skin/Body	Lab Coat & Chemical- Resistant Gloves	A lab coat should be worn to protect personal clothing.[6][8]  Nitrile or other chemical-resistant gloves must be inspected before use.[7][10]

| Respiratory | NIOSH-Approved Respirator | A dust mask or respirator is necessary when handling the powder outside of a ventilated enclosure to prevent inhalation.[9] |

## **Operational Plan: Handling and Storage**

#### 3.1. Engineering Controls

- Handle **creatine** powder in a well-ventilated area.[11]
- Use a local exhaust ventilation system, such as a fume hood or a powder containment hood, especially when weighing or transferring the powder, to minimize dust generation.[3][7][10]

#### 3.2. Handling Procedure

 Preparation: Before handling, ensure the work area is clean and uncluttered. Confirm that all necessary PPE is available and in good condition.



- Donning PPE: Put on a lab coat, followed by safety glasses/goggles, and finally, gloves. If not using a ventilated enclosure, a dust respirator is required.
- Weighing and Transfer: Carefully scoop or pour the powder to avoid creating airborne dust.
   [2][3]
- Post-Handling: Once the task is complete, securely seal the **creatine** container.
- Decontamination: Clean all equipment and surfaces that may have come into contact with creatine. Wash hands thoroughly with soap and water after removing gloves.[4]
- PPE Removal: Remove PPE in the reverse order it was put on (gloves, lab coat, eye protection) to prevent cross-contamination.
- 3.3. Storage Plan Proper storage is crucial to maintain the stability and quality of **creatine**.[12]

Storage Condition	Recommendation	Rationale
Temperature	Store at room temperature (15-25°C or 59-77°F).[13] [14]	Extreme heat can accelerate degradation. [15] Refrigeration is not necessary and can introduce moisture.[15]
Environment	Keep in a cool, dry place.[11] [12][16]	Moisture is the primary cause of degradation, leading to clumping and conversion to creatinine.[15][17]
Container	Store in a tightly sealed, opaque container.[15][16][18]	Prevents exposure to moisture and air, and protects from light which can cause degradation.  [17]

| Location | Store away from direct sunlight and heat sources.[15][16] | UV light and heat can degrade the compound over time.[15] |  $\,$ 

# **Emergency and Disposal Plan**



#### 4.1. Spill Response

- Evacuate personnel from the immediate area if a large amount of dust is generated.
- Wear appropriate PPE, including respiratory protection, before cleaning the spill.
- Carefully sweep or scoop up the spilled solid material, avoiding the creation of dust.[2][10]
- Place the collected material into a suitable, labeled, and sealed container for chemical waste disposal.[3]
- Do not allow the product to enter drains.[3]
- Clean the spill area with soap and water once the solid material has been removed.

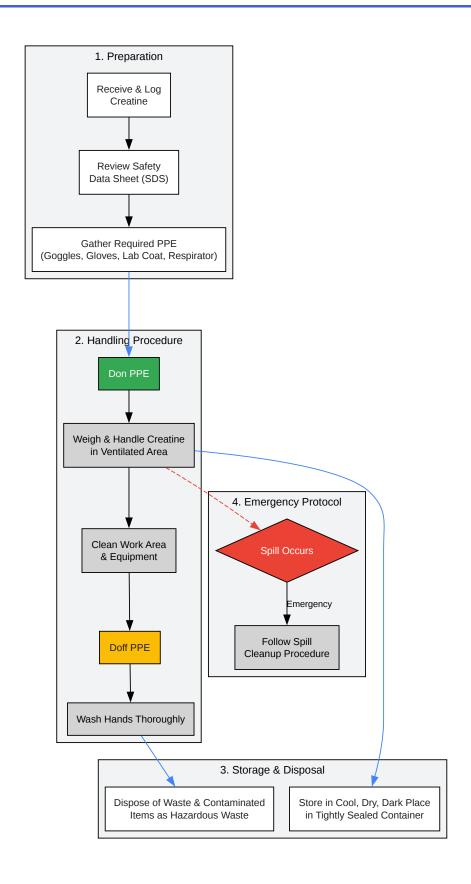
#### 4.2. First Aid

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek medical attention if irritation persists.[2][7]
- Skin Contact: Remove contaminated clothing and wash the affected skin with soap and water. If irritation develops or persists, seek medical attention.[3][7]
- Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek medical attention if symptoms appear.[3][7]
- Ingestion: Rinse the mouth with water. Do not induce vomiting. Seek medical attention if symptoms occur.[2][7]

#### 4.3. Disposal Plan

- Dispose of unused or expired creatine as chemical waste.
- Offer surplus and non-recyclable solutions to a licensed disposal company.[10]
- Contaminated materials, such as gloves, wipes, and empty containers, should also be
  disposed of in accordance with institutional and local hazardous waste regulations.[10] Do
  not dispose of them in standard trash.





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Caption: Workflow for the safe handling of **creatine** in a laboratory setting.



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